

# 3,3-Diethylpiperidine Hydrochloride: Technical Monograph

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 3,3-Diethylpiperidine hydrochloride

CAS No.: 1198286-65-5

Cat. No.: B2897560

[Get Quote](#)

## Executive Summary

**3,3-Diethylpiperidine hydrochloride** is a specialized saturated nitrogen heterocycle utilized primarily as a conformationally restricted building block in medicinal chemistry. Distinguished by the gem-diethyl substitution at the C3 position, this scaffold exerts a profound steric influence known as the Thorpe-Ingold effect (or gem-dialkyl effect), which biases the piperidine ring toward specific chair conformations. This structural rigidity is exploited to lock pharmacophores into bioactive geometries, enhance metabolic stability by blocking oxidative sites, and modulate lipophilicity (LogP).

While historically linked to the sedative-hypnotic class (e.g., Piperidione), the reduced piperidine form serves today as a critical intermediate in the synthesis of neuroactive agents, kinase inhibitors, and GPCR ligands.

## Chemical Identity & Profile[1][2][3][4][5][6]

Property	Specification
Chemical Name	3,3-Diethylpiperidine hydrochloride
CAS Number (HCl)	1198286-65-5
CAS Number (Free Base)	37832-45-4
Molecular Formula	C <sub>9</sub> H <sub>19</sub> N[1] · HCl
Molecular Weight	177.72 g/mol (Salt); 141.26 g/mol (Base)
IUPAC Name	3,3-diethylpiperidin-1-ium chloride
SMILES	CCC1(CNCCC1)CC.Cl
Appearance	White to off-white crystalline solid
Solubility	Highly soluble in water, methanol, DMSO; sparingly soluble in non-polar solvents (ether, hexanes).

## Structural Mechanics: The gem-Diethyl Effect

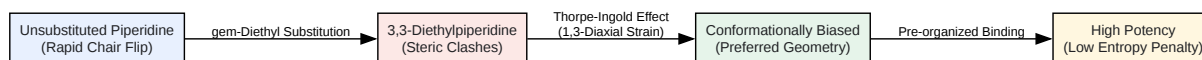
The defining feature of 3,3-diethylpiperidine is the steric bulk introduced by the two ethyl groups on the same carbon. Unlike a simple methyl substitution, the gem-diethyl group introduces significant A(1,3) strain and 1,3-diaxial interactions, forcing the piperidine ring to adopt specific puckered conformations to minimize energy.

## Conformational Locking Mechanism

In a standard piperidine, the ring flips rapidly between chair conformers. In 3,3-diethylpiperidine, one ethyl group must inevitably occupy an axial position, creating steric clashes with axial hydrogens at C1 and C5. This raises the energy barrier for ring inversion, effectively "locking" the molecule into a preferred geometry.

- **Pharmacological Implication:** When incorporated into a drug molecule, this lock reduces the entropy penalty of binding to a receptor, potentially increasing potency (rigidification strategy).

- Metabolic Implication: The C3 position is sterically crowded, preventing metabolic oxidation (e.g., hydroxylation) at this site.



[Click to download full resolution via product page](#)

Figure 1: The mechanistic pathway of conformational restriction induced by gem-diethyl substitution.

## Synthesis & Manufacturing Protocols

The synthesis of 3,3-diethylpiperidine typically bypasses direct alkylation of piperidine (which suffers from poly-alkylation and regioselectivity issues) in favor of reducing pre-assembled cyclic imides or diones.

### Primary Route: Reduction of 3,3-Diethylglutarimide

This route is favored for its scalability and the availability of the starting material, 3,3-diethylglutarimide (a structural analog of the anticonvulsant Bemegride).

#### Step 1: Formation of 3,3-Diethylglutarimide

- Reagents: Cyanoacetamide, 2-ethylbutyraldehyde (or diethyl malonate derivatives).
- Mechanism: Knoevenagel condensation followed by Michael addition and cyclization.
- Intermediate: 3,3-diethylpiperidine-2,6-dione.<sup>[2][1][3][4]</sup>

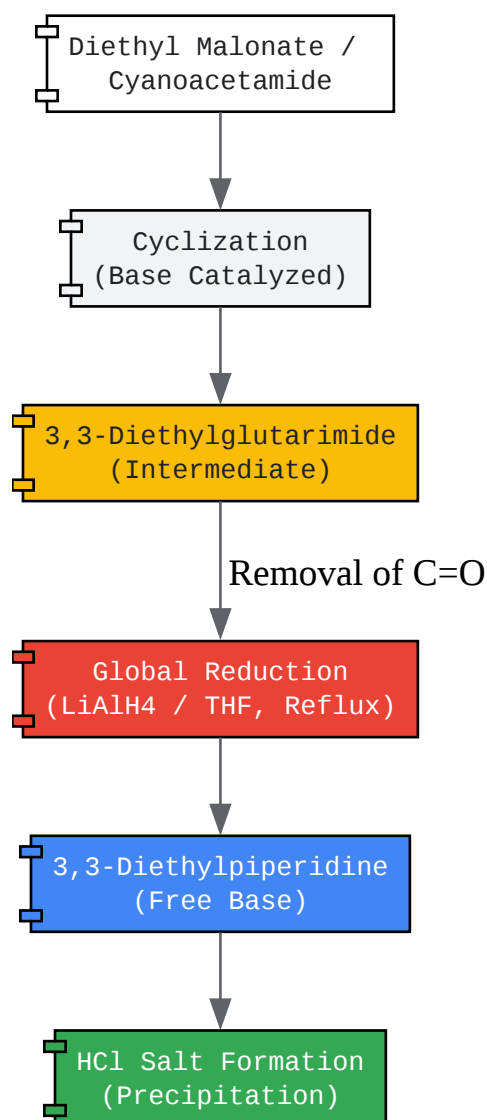
#### Step 2: Global Reduction

- Reagents: Lithium Aluminum Hydride (LiAlH<sub>4</sub>) or Borane-THF complex (BH<sub>3</sub>·THF).
- Solvent: Anhydrous THF or Diethyl Ether.
- Conditions: Reflux under inert atmosphere (N<sub>2</sub>/Ar).
- Protocol:

- Suspend  $\text{LiAlH}_4$  (3.0 equiv) in dry THF at  $0^\circ\text{C}$ .
- Add 3,3-diethylglutarimide dropwise to control exotherm.
- Heat to reflux for 12–24 hours to ensure complete reduction of both carbonyls.
- Critical Workup (Fieser Method): Quench sequentially with water, 15% NaOH, and water to precipitate aluminum salts as a granular solid (easy filtration).

### Step 3: Salt Formation

- Reagents: HCl in Dioxane or Diethyl Ether.
- Procedure: Dissolve the crude oil in diethyl ether and add HCl solution dropwise. The hydrochloride salt precipitates immediately. Recrystallize from EtOH/Et<sub>2</sub>O for high purity (>98%).



[Click to download full resolution via product page](#)

Figure 2: Synthetic workflow from acyclic precursors to the final hydrochloride salt.

## Analytical Characterization

To validate the identity of 3,3-diethylpiperidine HCl, the following analytical signatures must be confirmed.

### Nuclear Magnetic Resonance (NMR)[7][8][9][10]

- $^1\text{H}$  NMR (400 MHz,  $\text{D}_2\text{O}$ ):

- $\delta$  0.85 (t, 6H): Methyl protons of the two ethyl groups. Distinct triplet.
- $\delta$  1.30 (q, 4H): Methylene protons of the ethyl groups.
- $\delta$  1.50–1.70 (m, 4H): C4 and C5 ring protons.
- $\delta$  2.80–3.10 (m, 4H): C2 and C6 protons (alpha to nitrogen). These will be significantly deshielded due to the adjacent cationic nitrogen.
- Note: The C2 protons often appear as a singlet or tight multiplet due to the symmetry and lack of vicinal coupling partners on the quaternary C3.

## Mass Spectrometry (LC-MS)

- Ionization: ESI+
- Parent Ion:  $[M+H]^+ = 142.16$  m/z (corresponding to the free base mass + proton).

## Safety & Handling (MSDS Highlights)

As a secondary amine salt, **3,3-diethylpiperidine hydrochloride** requires standard laboratory safety protocols.

- Hazards:
  - Skin/Eye Irritation: Causes skin irritation (H315) and serious eye irritation (H319).[5]
  - Respiratory: May cause respiratory irritation (H335) if dust is inhaled.
- Handling: Use in a fume hood. Wear nitrile gloves and safety glasses.
- Storage: Hygroscopic. Store in a desiccator or tightly sealed container at room temperature.

## References

- PubChem. (2024). Compound Summary: 3,3-Diethylpiperidine-2,4-dione (Piperidione).[6][7][8][9][10] National Library of Medicine. Retrieved from [Link][9]

- Jung, M. E., & Piizzi, G. (2005). Gem-Disubstituent Effect: Theoretical Basis and Synthetic Applications. *Chemical Reviews*, 105(5), 1735-1766. (Contextual grounding for Thorpe-Ingold effect).
- Wolff, P. O. (1949).[7] On pethidine and methadone derivatives. *Bulletin of the World Health Organization*, 2(2), 193.[7] (Historical context on diethyl-piperidine sedatives).

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [pubs.rsc.org](https://pubs.rsc.org) [[pubs.rsc.org](https://pubs.rsc.org)]
- 2. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 3. Preparation of cyclic imides from alkene-tethered amides: application of homogeneous Cu( ii ) catalytic systems - *RSC Advances* (RSC Publishing) DOI:10.1039/C9RA10422D [[pubs.rsc.org](https://pubs.rsc.org)]
- 4. Preparation of cyclic imides from alkene-tethered amides: application of homogeneous Cu( ii ) catalytic systems - *RSC Advances* (RSC Publishing) DOI:10.1039/C9RA10422D [[pubs.rsc.org](https://pubs.rsc.org)]
- 5. 3,3-Diethyl-2,4-piperidinedione | C9H15NO2 | CID 6465 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 6. [evitachem.com](https://evitachem.com) [[evitachem.com](https://evitachem.com)]
- 7. Piperidione - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 8. 3,3-二乙基哌啶-2,4-二酮 - CAS号 77-03-2 - 摩贝百科 [[m.molbase.cn](https://m.molbase.cn)]
- 9. 3,3-Diethyl-2,4-piperidinedione | C9H15NO2 | CID 6465 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 10. [gropedia.com](https://gropedia.com) [[gropedia.com](https://gropedia.com)]
- To cite this document: BenchChem. [3,3-Diethylpiperidine Hydrochloride: Technical Monograph]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2897560/docs#3-3-diethylpiperidine-hydrochloride-technical-monograph>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)